synthesis of 2,3-Dimethyl-1-butene from propylene dimerization

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Compound of Interest

Compound Name:	*2,3-Dimethyl-1-butene*
CAS No.:	*27416-06-4*
Cat. No.:	*B7799939*

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Title: Precision Synthesis of **2,3-Dimethyl-1-butene** via Nickel-Catalyzed Propylene Dimerization Subtitle: A Mechanistic and Operational Guide for Bench-Scale Optimization

Executive Summary

The synthesis of **2,3-Dimethyl-1-butene** (2,3-DMB-1) represents a critical challenge in olefin chemistry due to the thermodynamic propensity of propylene dimerization to yield linear hexenes or the internal isomer, 2,3-dimethyl-2-butene (tetramethylethylene). 2,3-DMB-1 is a high-value intermediate for the synthesis of musk fragrances (e.g., Tonalide) and specialized fuel additives.

This guide moves beyond standard "Dimersol" industrial overviews to provide researchers with a high-fidelity protocol for regioselective synthesis. By leveraging bulky, basic phosphine ligands with Nickel(II) precursors, we can invert standard selectivity to favor the "tail-to-tail" coupling required for the 2,3-dimethyl skeleton while kinetically trapping the terminal olefin.

Mechanistic Foundation: Steering Selectivity

The dimerization of propylene (

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) generally proceeds via a Cossee-Arlman or Metal-Hydride mechanism. The challenge lies in controlling the insertion regiochemistry of the two propylene units.

The Selectivity Bifurcation

Standard nickel catalysts (e.g., those used in the Dimersol-X process) favor linear dimerization (n-hexenes) or methylpentenes. To access 2,3-DMB-1, the catalyst must enforce a specific insertion sequence:

- Initiation (Ni-H formation): The active species is a Nickel-Hydride (

).
- First Insertion (2,1-Insertion): Propylene inserts into

  to form a branched Nickel-Isopropyl species (

). This is the "Tail" attachment.
- Second Insertion (2,1-Insertion): A second propylene molecule must insert into the sterically crowded

  bond, again in a 2,1-fashion. This "Tail-to-Tail" coupling creates the 2,3-dimethylbutyl skeleton.
- -Hydride Elimination: The complex eliminates the product. Elimination from the methyl group yields the terminal olefin (2,3-DMB-1), while elimination from the methine backbone is sterically inhibited or leads to the internal isomer.

Ligand Influence

The use of Tricyclohexylphosphine (PCy3) is the critical control point.

- Steric Bulk (Cone Angle ~170°): The massive cyclohexyl rings crowd the metal center, destabilizing the linear alkyl intermediates and favoring the formation of branched species.
- Basicity: Highly basic phosphines increase the electron density on Nickel, stabilizing the

  species and accelerating the reaction at lower temperatures, which is crucial for kinetic control.

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Visualization: Reaction Pathway & Isomerization Risks

The following diagram illustrates the critical "Tail-to-Tail" pathway and the isomerization risk that must be mitigated.

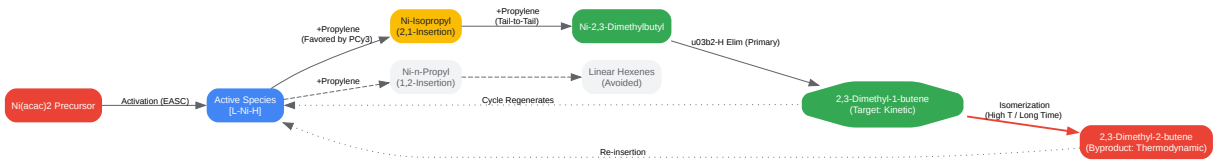

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Figure 1: Mechanistic pathway highlighting the critical role of PCy3 in favoring the Ni-Isopropyl intermediate and the risk of thermodynamic isomerization.

Experimental Protocol

This protocol utilizes a Ni(acac)2 / PCy3 / EASC system. It is designed for a 300 mL Parr reactor but scales linearly.

Reagents & Materials

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Component	Specification	Role
Precursor	Nickel(II) Acetylacetonate [$Ni(acac)_2$]	Metal source.[1] Anhydrous.
Ligand	Tricyclohexylphosphine (PCy_3)	Stereocontrol agent. Air-sensitive.
Co-Catalyst	Ethylaluminum Sesquichloride (EASC)	Activator/Lewis Acid. Pyrophoric.
Solvent	Chlorobenzene (PhCl)	Polar aromatic solvent stabilizes the active ionic species.
Feedstock	Polymer Grade Propylene (99.5%+)	Reactant.

Step-by-Step Synthesis

1. Catalyst Preparation (Inert Atmosphere Glovebox):

- Dissolve 0.51 g (2.0 mmol) of $Ni(acac)_2$ in 50 mL of dry Chlorobenzene.
- Add 0.56 g (2.0 mmol) of PCy_3. Stir until dissolved. The solution will turn dark green/brown.
- Note: A P/Ni ratio of 1:1 is standard, but 2:1 can enhance selectivity at the cost of activity.

2. Reactor Setup:

- Purge a 300 mL stainless steel autoclave with

  (3 cycles) to remove oxygen.
- Cannulate the Ni/Phosphine solution into the reactor.
- Cool the reactor to -10°C using a glycol chiller jacket. Low temperature is critical for kinetic trapping.

3. Activation & Reaction:

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- Inject EASC (dissolved in toluene) to achieve an Al/Ni molar ratio of 15:1.
- Caution: Reaction is immediate. Introduce Propylene gas to a constant pressure of 5-6 bar.
- Maintain temperature between -5°C and 5°C. The reaction is exothermic; active cooling is required.
- Stir at 800-1000 RPM to eliminate mass transfer limitations.

4. Quenching:

- After 60-90 minutes (or when propylene uptake ceases), vent excess propylene.
- Inject 10 mL of Ethanol containing 5% HCl to kill the catalyst and decompose aluminum alkyls.

Process Optimization & Data Analysis

The following table summarizes the impact of key variables on the ratio of 2,3-DMB-1 (Target) vs. 2,3-DMB-2 (Isomer).

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Variable	Adjustment	Effect on 2,3-DMB-1 Selectivity	Mechanistic Reason
Temperature	Increase (> 20°C)	Decrease	Accelerates isomerization to thermodynamically stable 2,3-DMB-2.
Ligand	PCy_3 → PPh_3	Decrease	Lower basicity/bulk reduces "Tail-to-Tail" preference; increases linear hexenes.
Solvent	PhCl → Toluene	Decrease	Chlorinated solvents stabilize the cationic Ni species better, enhancing rate and selectivity.
Al/Ni Ratio	Increase (> 50:1)	Variable	Higher Lewis acidity can catalyze cationic isomerization of the product.

Purification Strategy

Separation of the isomers is feasible via fractional distillation due to the boiling point differential:

- **2,3-Dimethyl-1-butene** (Target): b.p. 55.6°C
- 2,3-Dimethyl-2-butene (Byproduct): b.p. 73.2°C

Operational Tip: Perform distillation immediately after catalyst removal to prevent trace acid-catalyzed isomerization in the collection flask.

Workflow Diagram

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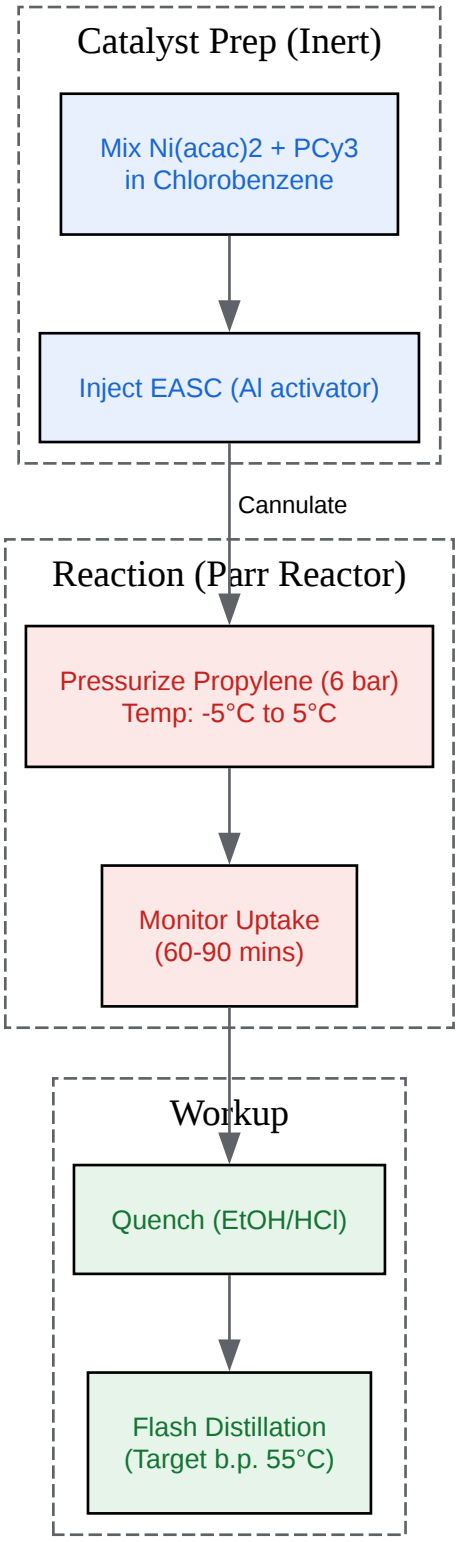

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Figure 2: Operational workflow for the batch synthesis of 2,3-DMB-1.

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